

benproperine phosphate mechanism of action

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Compound Focus: Benproperine Phosphate

CAS No.: 19428-14-9

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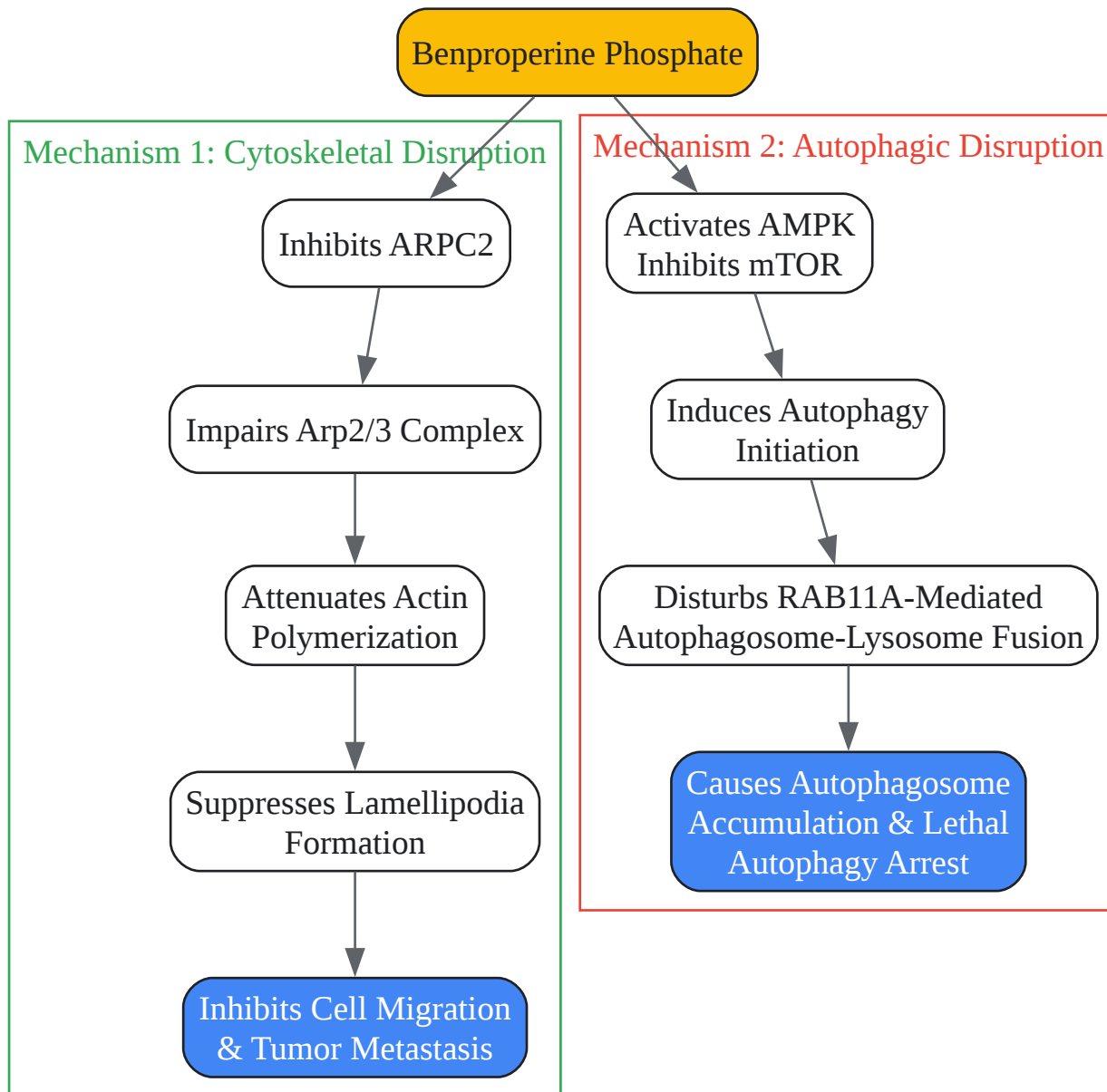
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Core Mechanisms of Action

Benproperine phosphate exerts its effects through two well-characterized, complementary pathways:

Mechanism	Primary Molecular Target	Key Downstream Effects	Biological Outcome
Inhibition of Actin Polymerization [1] [2] [3]	Actin-related protein 2/3 complex subunit 2 (ARPC2)	Impairs Arp2/3 complex function; attenuates actin polymerization rate and nucleation; suppresses lamellipodia formation [1] [2] [3].	Suppressed cancer cell migration and tumor metastasis [1] [2] [3].
Induction of Autophagy Arrest [4] [5]	AMPK/mTOR pathway & RAB11A -mediated fusion	Triggers autophagy initiation; disturbs autophagosome-lysosome fusion [4] [5].	Excessive autophagosome accumulation; lethal autophagy arrest and cancer cell death [4] [5].

The following diagram illustrates the logical relationship between these two primary mechanisms and their outcomes:



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Quantitative Data Summary

The activity of **benproperine phosphate** has been quantified in various experimental models, as summarized below.

In Vitro Efficacy

Assay Type	Cell Line / Model	Reported IC ₅₀ / Effective Concentration	Key Findings
Cell Migration	DLD-1 (Colon Cancer)	1 - 2 μ M [2] [3]	Inhibition of cell migration.
Cell Migration	Various Cancer Cells	5 - 10 μ M [3]	Significant inhibition of cell migration.
Cell Invasion	DLD-1 (Colon Cancer)	2 - 4 μ M [2]	Inhibition of cell invasion.
Cell Viability	Various Cancer Cells	20 - 120 μ M [6]	Dose-dependent inhibition of cell viability after 24h.
Actin Polymerization	<i>In vitro</i> assay	17.7 μ M (IC ₅₀) [3]	Attenuation of actin polymerization rate.

In Vivo Efficacy

Animal Model	Administration & Dose	Key Outcomes
Mouse (Pancreatic Cancer) [4]	Oral gavage; 50, 100 mg/kg	Significant inhibition of primary pancreatic tumor growth.
Mouse (Pancreatic Cancer) [2]	Not specified	Suppressed pancreatic tumor metastasis to liver, spleen, and kidney.
Mouse (Colon Cancer) [3]	Oral gavage; 35 mg/kg	Marked inhibition of lung and liver metastasis.

Key Experimental Protocols

The mechanistic studies for **benproperine phosphate** relied on several sophisticated biochemical, biophysical, and cell-based assays.

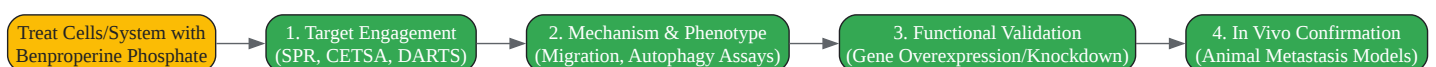
Target Binding Validation

- **Surface Plasmon Resonance (SPR):** Used to quantify the direct binding affinity (kinetic constants) between **benproperine phosphate** and the purified ARPC2 protein [2].
- **Cellular Thermal Shift Assay (CETSA):** This method validates target engagement in a cellular context. The principle is that a protein bound to a small molecule becomes stabilized and resists heat-induced denaturation. Cells are treated with the compound, heated to different temperatures, and then the stability of ARPC2 is analyzed by western blot [2].
- **Drug Affinity Responsive Target Stability (DARTS):** Based on the concept that a small molecule binding to a protein can protect it from proteolysis. Cell lysates are incubated with **benproperine phosphate** and then subjected to limited proteolysis. The relative amount of intact ARPC2 remaining is measured by western blot [2].

Functional Cell-Based Assays

- **Transwell Migration/Invasion Assay:** A standard method to quantify cell motility. Cells are placed in an upper chamber with a porous membrane; the lower chamber contains a chemoattractant. The number of cells that migrate through the pores to the lower surface after compound treatment is counted and compared to controls [4] [2].
- **Immunofluorescence for Actin Cytoskeleton:** Cells are treated with the compound, fixed, and then stained with fluorescent dyes (e.g., phalloidin) to visualize filamentous actin (F-actin). This allows for direct observation of the suppression of lamellipodia and other actin-based structures [2] [3].
- **Western Blot Analysis of Autophagy Markers:** To investigate the autophagy arrest mechanism, researchers analyze key proteins. Treatment with **benproperine phosphate** increases levels of LC3-II and p62, indicating a blockade in autophagy completion [4]. This is further probed using autophagy modulators like chloroquine or bafilomycin A1.

The experimental workflow for validating the mechanism of action and its functional consequences is as follows:



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Stereoselectivity and Drug Repurposing

An important consideration for research is the **stereoselectivity** of benproperine. The commercially available drug is a racemic mixture. Studies show that the **S-enantiomer (S-Benp) is the active form** for inhibiting cancer cell migration and binding to ARPC2, demonstrating significantly higher potency than the R-enantiomer or the racemic mixture [2]. This makes S-Benproperine a more promising candidate for future development.

The evidence for **benproperine phosphate's** anti-migratory and cytotoxic effects provides a strong rationale for its **repurposing as an anti-cancer agent**, particularly for preventing metastasis or treating pancreatic cancer [4] [3]. Its known safety profile as an approved cough suppressant could potentially accelerate this process [7].

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